

Sichere Entsorgung von Vermistatin: Ein Leitfaden für Forschungslabore

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Vermistatin**

Cat. No.: **B15560411**

[Get Quote](#)

Wichtiger Hinweis: Da für **Vermistatin** kein spezifisches Sicherheitsdatenblatt (SDB) mit detaillierten Entsorgungsanweisungen öffentlich verfügbar ist, basieren die folgenden Verfahren auf allgemeinen bewährten Praktiken für die Entsorgung von organischen Laborchemikalien in Deutschland. Es ist unerlässlich, dass alle Verfahren in Übereinstimmung mit den internen Richtlinien Ihrer Einrichtung und den nationalen sowie lokalen Vorschriften, wie dem Kreislaufwirtschaftsgesetz (KrWG) und der Gefahrstoffverordnung (GefStoffV), durchgeführt werden.[\[1\]](#)

Vermistatin, ein aus Pilzen isoliertes Benzofuran-Derivat, erfordert als potenziell bioaktive Substanz eine sorgfältige Handhabung und Entsorgung, um die Sicherheit des Personals und den Schutz der Umwelt zu gewährleisten.[\[1\]](#)[\[2\]](#) Dieser Leitfaden bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung eine schrittweise Anleitung zur sicheren Entsorgung von **Vermistatin**-Abfällen.

Chemische und Physikalische Eigenschaften von Vermistatin

Für eine sachgerechte Entsorgung ist das Verständnis der grundlegenden Eigenschaften einer Chemikalie von entscheidender Bedeutung. Nachfolgend sind die bekannten Daten für **Vermistatin** zusammengefasst.

Eigenschaft	Wert
Molekülformel	C ₁₈ H ₁₆ O ₆ [2]
Molmasse	328.3 g/mol [2]
CAS-Nummer	72669-21-7 [2]
Klasse	Benzofuran [2]
Löslichkeit	Praktisch unlöslich in Wasser; löslich in vielen organischen Lösungsmitteln. [3]

Schritt-für-Schritt-Anleitung zur Entsorgung von Vermistatin-Abfällen

Die folgenden Schritte beschreiben ein allgemeines Verfahren zur sicheren Sammlung und Entsorgung von **Vermistatin** und damit kontaminierten Materialien.

Schritt 1: Persönliche Schutzausrüstung (PSA) anlegen Vor Beginn jeglicher Entsorgungsarbeiten ist das Anlegen der geeigneten PSA unerlässlich. Dazu gehören:

- Chemikalienschutzhandschuhe (z.B. Nitril)
- Schutzbrille mit Seitenschutz oder Gesichtsschild
- Laborkittel

Schritt 2: Abfalltrennung und -sammlung Eine strikte Trennung der Abfallströme ist zur Vermeidung gefährlicher Reaktionen und zur Gewährleistung einer fachgerechten Entsorgung zwingend erforderlich.[\[2\]](#)[\[4\]](#)

- Feste Abfälle:
 - Reines **Vermistatin** oder mit **Vermistatin** stark kontaminierte Feststoffe (z.B. Spatel, Wägeschiffchen) sollten in einem separaten, deutlich gekennzeichneten Behälter für organische Feststoffabfälle gesammelt werden.[\[2\]](#)
 - Der Behälter muss bruchsicher, chemisch beständig und dicht verschließbar sein.

- Flüssige Abfälle:

- Lösungen, die **Vermistatin** enthalten, sind als organischer, potenziell halogenfreier Lösungsmittelabfall zu behandeln (sofern keine halogenierten Lösungsmittel verwendet wurden).
- Sammeln Sie diese Abfälle in einem dafür vorgesehenen, bruchsicheren und dicht verschließbaren Behälter (z.B. aus Kunststoff).[5] Füllen Sie den Behälter maximal zu 90 %, um ein Auslaufen zu verhindern.[4]
- Mischen Sie diese Abfälle nicht mit anorganischen Säuren, Basen oder Oxidationsmitteln. [6]

- Kontaminierte Verbrauchsmaterialien:

- Gering kontaminierte Materialien wie Papiertücher, Handschuhe oder Pipettenspitzen werden in einem separaten, gekennzeichneten Behälter für kontaminierte Laborabfälle gesammelt.

Schritt 3: Korrekte Kennzeichnung der Abfallbehälter Alle Abfallbehälter müssen klar und eindeutig beschriftet werden.[1] Die Kennzeichnung sollte folgende Informationen enthalten:

- Die Bezeichnung "Organische Laborchemikalien" oder spezifischer "**Vermistatin**-Abfall".[6]
- Die relevanten Gefahrensymbole (z.B. "Achtung" für gesundheitsschädliche Stoffe).[1][7]
- Das Datum der ersten Befüllung und den Namen des verantwortlichen Forschers.

Schritt 4: Sichere Lagerung bis zur Abholung Die gefüllten und gekennzeichneten Abfallbehälter müssen an einem sicheren, dafür ausgewiesenen Ort gelagert werden.[2] Dieser Ort sollte:

- Gut belüftet sein.
- Vor unbefugtem Zugriff geschützt sein.
- Getrennt von unverträglichen Chemikalien aufbewahrt werden.

Schritt 5: Übergabe an den Entsorgungsdienstleister Die Entsorgung von Laborchemikalien muss über ein zertifiziertes Entsorgungsunternehmen erfolgen.[8]

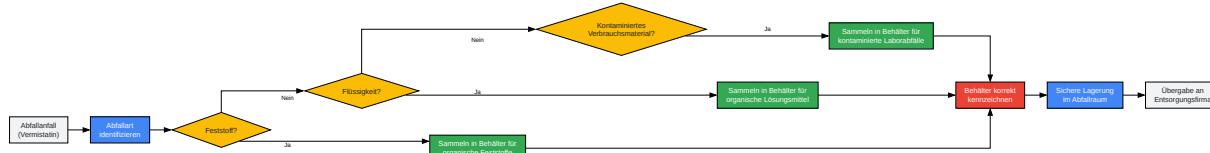
- Melden Sie die Abfälle gemäß den internen Protokollen Ihrer Einrichtung an.
- Stellen Sie sicher, dass alle erforderlichen Dokumente, wie z.B. eine Laborchemikalienliste, ausgefüllt sind.[6]
- Die Abfallschlüsselnummer für Laborchemikalien, die gefährliche Stoffe enthalten, lautet in der Regel 16 05 06*. [8]

Besondere Hinweise:

- Verschüttungen: Kleinere Mengen verschütteten **Vermistatins** sollten mit einem geeigneten anorganischen Bindemittel (z.B. Chemizorb) aufgenommen, in einem separaten Behälter gesammelt und als Sonderabfall entsorgt werden.[6]
- Reaktive Substanzen: Sollte **Vermistatin** in Reaktionen mit hochreaktiven Stoffen (z.B. Alkalimetalle, Metallhydride) eingesetzt werden, müssen diese vor der Entsorgung fachgerecht im Labor neutralisiert oder umgesetzt werden.[5]

Logischer Arbeitsablauf für die Entsorgung

Der folgende Arbeitsablauf illustriert den Entscheidungsprozess für die Entsorgung von **Vermistatin**-Abfällen.



[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf für die Entsorgung von **Vermistatin**-Abfällen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemikalien-Entsorgung: Darauf müssen Sie achten [denios.de]
- 2. Abfallart Laborabfälle // REMONDIS Entsorgung [remondis-entsorgung.de]
- 3. Benzofuran – Wikipedia [de.wikipedia.org]
- 4. Making sure you're not a bot! [oc-praktikum.de]
- 5. uni-goettingen.de [uni-goettingen.de]
- 6. indaver.com [indaver.com]
- 7. Aufbewahren & Entsorgen im Labor » RCT Magazin [rct-online.de]

- 8. Laborchemikalien entsorgen // REMONDIS Industrie Service [remondis-industrie-service.de]
- To cite this document: BenchChem. [Sichere Entsorgung von Vermistatin: Ein Leitfaden für Forschungslabore]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15560411#vermistatin-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com